

Essential Safety and Logistical Information for Handling Enocyanin

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Compound of Interest

Compound Name:	Enocyanin
Cat. No.:	B15575552

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling chemical compounds such as **Enocyanin**. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a safe and efficient research environment.

Enocyanin, a member of the anthocyanin family of pigments, is generally considered to have a low hazard profile. However, as with any chemical substance, appropriate safety precautions must be observed to minimize any potential risks. The following procedural guidance is designed to answer specific operational questions and build a foundation of trust in laboratory safety and chemical handling practices.

Personal Protective Equipment (PPE)

When handling **Enocyanin**, especially in its powdered form, adherence to standard laboratory safety protocols is crucial. The recommended Personal Protective Equipment (PPE) includes:

- Eye Protection: Wear tightly fitting safety goggles with side-shields to protect against dust particles and splashes.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile or chloroprene, are recommended to prevent skin contact. It is advisable to use two pairs of gloves as a precautionary measure.

- **Body Protection:** A lab coat or chemical-resistant coverall should be worn to protect the skin and clothing from contamination.
- **Respiratory Protection:** In situations where dust may be generated or if ventilation is inadequate, a full-face respirator with an appropriate particulate filter should be used.[\[1\]](#)

Quantitative Safety Data

While specific quantitative safety data for **Enocyanin** is limited, data for cyanidin, a closely related and common anthocyanin, provides valuable insight. An in-silico toxicity study also suggests that cyanidin and peonidin, another anthocyanin, are not likely to cause skin or eye irritation or be carcinogenic.

Parameter	Value	Source Organism/Test System	Reference
Acute Oral Toxicity (LD50)	> 300 mg/kg/day	Rat	--INVALID-LINK--
No Observed Adverse Effect Level (NOAEL) (Subacute, 28 days)	30 mg/kg/day	Rat	--INVALID-LINK--
Skin Irritation/Corrosion	Not irritating or corrosive (in silico)	Toxtree v3.1.0	--INVALID-LINK--
Eye Irritation/Corrosion	Not irritating or corrosive (in silico)	Toxtree v3.1.0	--INVALID-LINK--
Carcinogenicity	Negative for genotoxic and non-genotoxic carcinogenicity (in silico)	Toxtree v3.1.0	--INVALID-LINK--

Note: The toxicological data presented is for cyanidin, a representative anthocyanin, and should be used as a guideline for handling **Enocyanin**.

Experimental Protocols: General Handling and Disposal

The following is a generalized protocol for the safe handling and disposal of **Enocyanin** in a laboratory setting. This should be adapted to specific experimental needs and institutional safety guidelines.

1. Preparation and Handling:

- **Work Area:** All work with powdered **Enocyanin** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Weighing:** When weighing the powder, use a balance inside a ventilated enclosure or fume hood.
- **Solution Preparation:** To prepare solutions, slowly add the powdered **Enocyanin** to the solvent to avoid splashing and dust generation. The use of acidified ethanol (e.g., 50% v/v ethanol with a small amount of hydrochloric acid) is common for dissolving anthocyanins.

2. Accidental Release Measures:

- **Spills:** In case of a spill, avoid generating dust. Moisten the spilled powder with a damp cloth or paper towel before carefully wiping it up.
- **Ventilation:** Ensure adequate ventilation in the spill area.
- **Disposal of Cleanup Materials:** All materials used for cleanup should be placed in a sealed container and disposed of as chemical waste.

3. First-Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- **Skin Contact:** Remove contaminated clothing and wash the affected skin area with soap and water.

- Inhalation: If inhaled, move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[[1](#)]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.[[1](#)]

4. Storage and Disposal:

- Storage: Store **Enocyanin** in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste **Enocyanin** and contaminated materials in accordance with local, state, and federal regulations. Do not let the product enter drains.

Workflow for Safe Handling of Enocyanin

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Caption: A logical workflow for the safe handling of **Enocyanin** in a laboratory setting.

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References

- 1. echemi.com [echemi.com]
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